

Guide to the Purchasing and Handling of AP-C7 Compound

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Compound of Interest

Compound Name: AP-C7

Cat. No.: B12384004

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the use of **AP-C7**, a selective inhibitor of cGMP-dependent protein kinase II (cGKII).

Compound Information

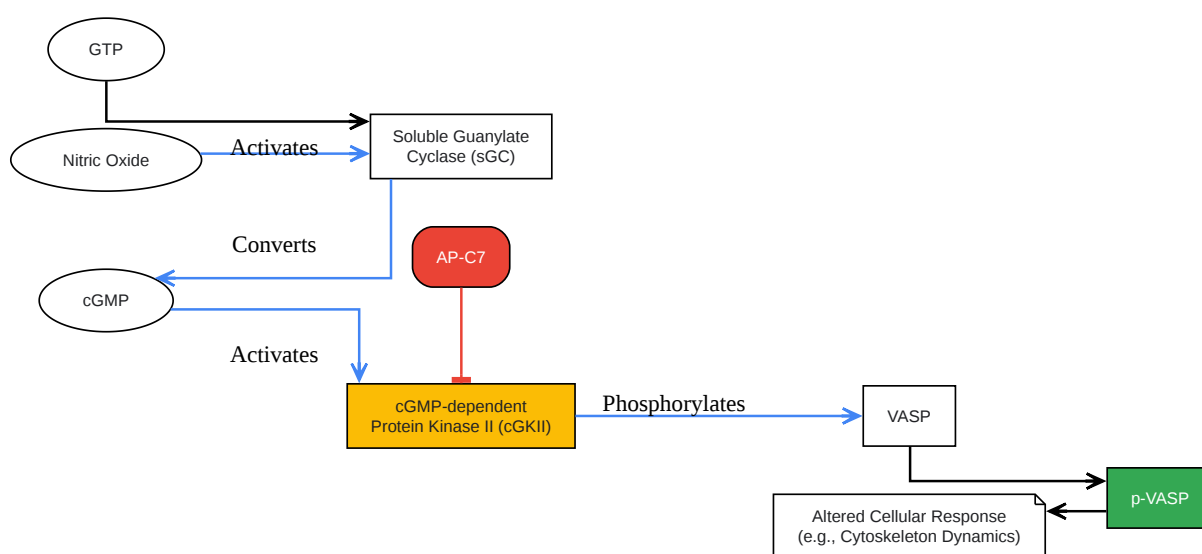
AP-C7 is a small molecule inhibitor with a primary biological activity centered on the selective inhibition of cGMP-dependent protein kinase II (cGKII). This makes it a valuable tool for research into cGKII-mediated signaling pathways.

Chemical and Physical Properties

Property	Value	Reference
Molecular Formula	C ₁₈ H ₁₅ N ₅ O	[1][2][3][4]
Molecular Weight	317.34 g/mol	[1][2][3][4]
CAS Number	2234275-84-2	[1][2][3][4]
Appearance	Solid	[2]
pIC ₅₀ for cGKII	5.0	[2][3][4]

Mechanism of Action and Signaling Pathway

AP-C7 functions as a selective inhibitor of cGMP-dependent protein kinase II (cGKII). cGKII is a key enzyme in various physiological processes, and its inhibition by **AP-C7** can modulate downstream signaling events. The nitric oxide (NO) signaling pathway, which leads to the production of cGMP, is a critical upstream regulator of cGKII. Inhibition of cGKII by **AP-C7** has been shown to affect the phosphorylation of downstream targets such as vasodilator-stimulated phosphoprotein (VASP), which is involved in cytoskeleton dynamics and cell adhesion.



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Figure 1: AP-C7 Signaling Pathway.

Purchasing and Handling Solubility and Storage

Proper storage and handling of **AP-C7** are crucial to maintain its stability and activity.

Condition	Duration
Powder at -20°C	3 years
Powder at 4°C	2 years
In solvent at -80°C	6 months
In solvent at -20°C	1 month

This product is stable at ambient temperature for a few days during ordinary shipping and time spent in Customs.^[2]

For in vitro experiments, **AP-C7** is typically dissolved in dimethyl sulfoxide (DMSO).^[2]

Safety Precautions

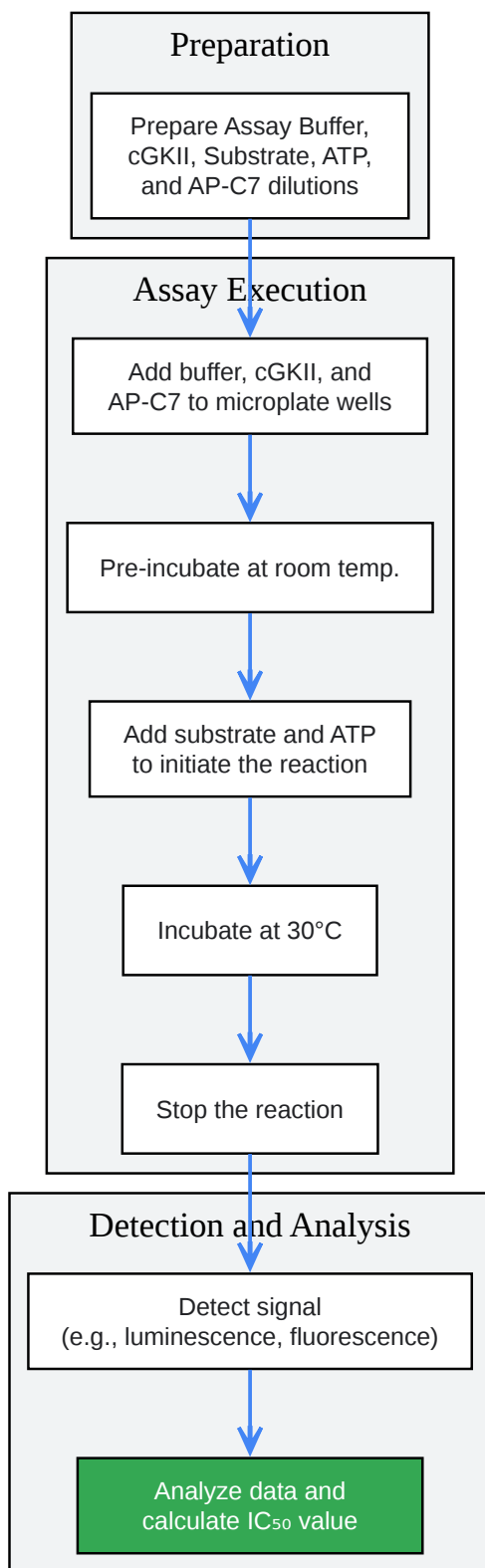
As with any chemical reagent, appropriate safety measures should be taken when handling **AP-C7**. It is recommended to wear personal protective equipment, including gloves, a lab coat, and safety glasses. Work in a well-ventilated area.

Experimental Protocols

The following are detailed protocols for common experiments involving **AP-C7**.

In Vitro cGKII Inhibition Assay

This protocol is designed to determine the inhibitory activity of **AP-C7** on cGKII in a biochemical assay.



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Figure 2: In Vitro cGKII Inhibition Assay Workflow.

Materials:

- Recombinant cGKII enzyme
- Kinase substrate (e.g., a fluorescently labeled peptide)
- ATP
- Assay buffer (e.g., 40 mM Tris-HCl, pH 7.4, 20 mM MgCl₂, 0.1 mg/mL BSA)
- **AP-C7** compound
- DMSO
- Microplate (e.g., 96-well or 384-well)
- Plate reader

Procedure:

- Prepare **AP-C7** dilutions: Prepare a stock solution of **AP-C7** in DMSO. Serially dilute the stock solution in assay buffer to the desired concentrations.
- Prepare assay plate: Add the assay buffer, recombinant cGKII enzyme, and the various dilutions of **AP-C7** to the wells of the microplate. Include a positive control (no inhibitor) and a negative control (no enzyme).
- Pre-incubation: Pre-incubate the plate at room temperature for 15-30 minutes to allow the inhibitor to bind to the enzyme.
- Initiate reaction: Add the kinase substrate and ATP to each well to start the reaction.
- Incubation: Incubate the plate at 30°C for the desired reaction time (e.g., 60 minutes).
- Stop reaction: Stop the reaction according to the assay kit manufacturer's instructions (e.g., by adding a stop solution).
- Detection: Measure the signal (e.g., fluorescence or luminescence) using a plate reader.

- Data analysis: Calculate the percent inhibition for each **AP-C7** concentration and determine the IC₅₀ value by fitting the data to a dose-response curve.

Cellular Assay for cGKII Inhibition

This protocol is for assessing the effect of **AP-C7** on cGKII activity within a cellular context.

Materials:

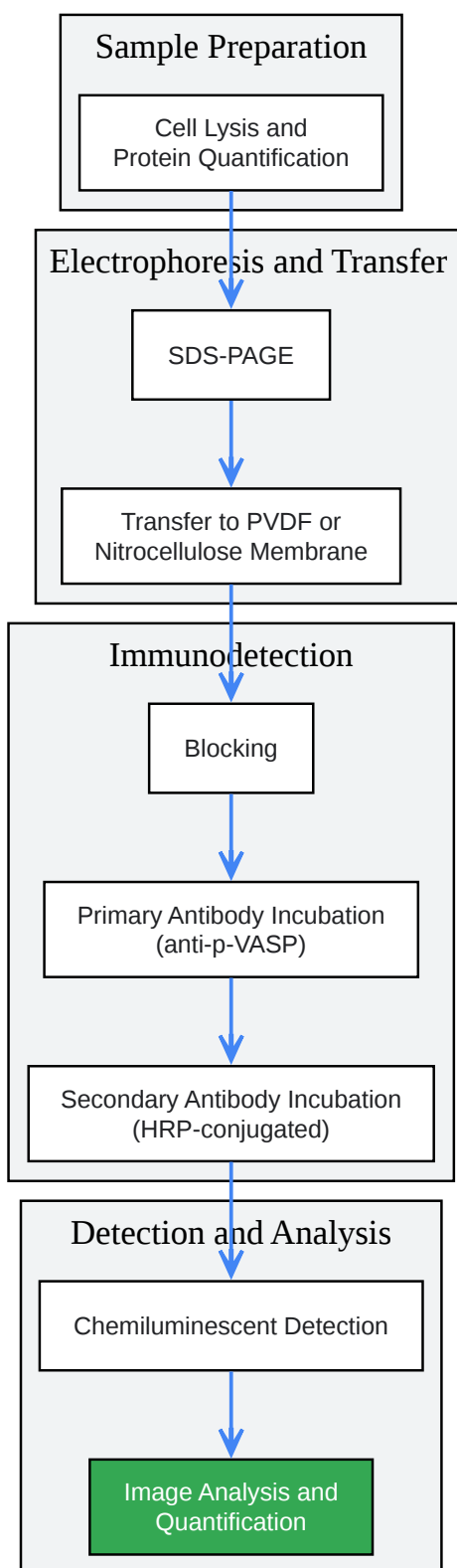
- Cells expressing cGKII (e.g., intestinal cell line)
- Cell culture medium
- **AP-C7** compound
- cGMP analog (e.g., 8-pCPT-cGMP) to stimulate cGKII activity
- Lysis buffer
- Reagents for downstream analysis (e.g., Western blot)

Procedure:

- Cell culture: Plate the cells in a multi-well plate and allow them to adhere and grow to the desired confluency.
- Compound treatment: Treat the cells with various concentrations of **AP-C7** for a specified period. Include a vehicle control (DMSO).
- Stimulation: Stimulate the cells with a cGMP analog to activate cGKII.
- Cell lysis: Wash the cells with cold PBS and then lyse them using a suitable lysis buffer containing protease and phosphatase inhibitors.
- Protein quantification: Determine the protein concentration of the cell lysates.
- Downstream analysis: Analyze the cell lysates for changes in the phosphorylation of cGKII substrates (e.g., VASP) using techniques like Western blotting.

Western Blot for Phospho-VASP

This protocol describes the detection of phosphorylated VASP (a downstream target of cGKII) by Western blot.



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Figure 3: Western Blot Workflow for p-VASP.

Materials:

- Cell lysates (from the cellular assay)
- SDS-PAGE gels
- Running and transfer buffers
- PVDF or nitrocellulose membrane
- Blocking buffer (e.g., 5% BSA or non-fat milk in TBST)
- Primary antibody against phospho-VASP (Ser239)
- Primary antibody against total VASP (for loading control)
- HRP-conjugated secondary antibody
- Chemiluminescent substrate
- Imaging system

Procedure:

- Protein separation: Separate the protein lysates by SDS-PAGE.
- Protein transfer: Transfer the separated proteins from the gel to a PVDF or nitrocellulose membrane.
- Blocking: Block the membrane with blocking buffer for 1 hour at room temperature to prevent non-specific antibody binding.
- Primary antibody incubation: Incubate the membrane with the primary antibody against phospho-VASP overnight at 4°C.
- Washing: Wash the membrane several times with TBST.
- Secondary antibody incubation: Incubate the membrane with the HRP-conjugated secondary antibody for 1 hour at room temperature.

- Washing: Wash the membrane again several times with TBST.
- Detection: Add the chemiluminescent substrate and capture the signal using an imaging system.
- Stripping and re-probing (optional): The membrane can be stripped and re-probed with an antibody against total VASP to serve as a loading control.
- Analysis: Quantify the band intensities to determine the relative change in VASP phosphorylation.

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References

- 1. targetmol.cn [targetmol.cn]
- 2. AP-C7 | cGKII抑制剂 | CAS 2234275-84-2 | 美国InvivoChem [invivochem.cn]
- 3. medchemexpress.com [medchemexpress.com]
- 4. AP-C7 | cGKII抑制剂 | MCE [medchemexpress.cn]
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